

Preparing ALK4290 Stock Solutions with DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: ALK4290

Cat. No.: B3320562

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Abstract

This document provides a detailed protocol for the preparation of stock solutions of **ALK4290** using dimethyl sulfoxide (DMSO). **ALK4290**, also known as AKST4290, is a potent and selective antagonist of the C-C chemokine receptor type 3 (CCR3).[1][2] It has been investigated for its therapeutic potential in age-related macular degeneration (AMD) by inhibiting the action of eotaxin, an immunomodulatory protein implicated in inflammation and neovascularization.[1][3] This application note includes essential information on the physicochemical properties of **ALK4290**, a detailed step-by-step protocol for solubilization in DMSO, and critical safety precautions. Additionally, it presents a summary of quantitative data in a tabular format and visual diagrams of the relevant signaling pathway and experimental workflow.

Introduction

ALK4290 is a small molecule inhibitor that targets the CCR3 receptor with high affinity.[4] The interaction between the chemokine eotaxin (CCL11) and its receptor CCR3 is a key signaling pathway in the recruitment of eosinophils and other inflammatory cells.[3] In the context of neovascular AMD, this pathway is believed to contribute to the inflammatory and angiogenic processes that lead to vision loss.[1][3] By blocking the eotaxin/CCR3 axis, **ALK4290** has demonstrated potential in reducing inflammation and neovascularization.[1] Accurate and consistent preparation of **ALK4290** stock solutions is paramount for reliable in vitro and in vivo

experimental results. DMSO is a common solvent for dissolving many organic molecules for biological assays; however, its proper handling is crucial due to its ability to readily penetrate the skin.[\[5\]](#)

Quantitative Data Summary

The following table summarizes the key quantitative data for **ALK4290**.

Property	Value	Reference
Synonyms	AKST4290	[3]
Target	C-C chemokine receptor type 3 (CCR3)	[1] [2]
Mechanism of Action	Inhibits the action of eotaxin	[1]
Molecular Weight	512.6 g/mol (Predicted)	
Solubility in DMSO	Soluble in formulations containing 10% DMSO	[4]
Clinical Application	Investigated for neovascular age-related macular degeneration (nAMD)	[1] [2] [6]

Experimental Protocol: Preparation of a 10 mM ALK4290 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ALK4290** in 100% DMSO. Adjustments to the final concentration can be made by modifying the initial mass of **ALK4290**.

Materials:

- **ALK4290** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile, filtered pipette tips

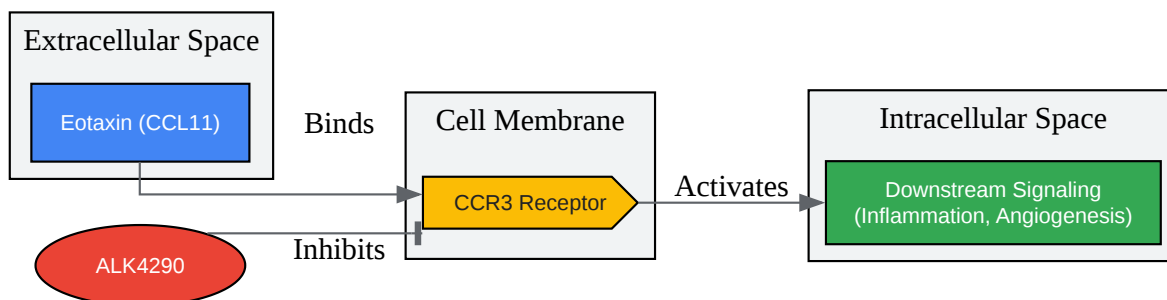
Procedure:

- Safety Precautions: Before starting, ensure you are wearing appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and DMSO-compatible gloves (e.g., butyl rubber or thick nitrile gloves).^[5] All manipulations should be performed in a chemical fume hood.
- Determine the Required Mass of **ALK4290**:
 - To prepare 1 mL of a 10 mM stock solution, calculate the required mass of **ALK4290** using its molecular weight (512.6 g/mol).
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 512.6 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 5.126 \text{ mg}$
- Weighing **ALK4290**:
 - Tare a sterile, amber microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out 5.126 mg of **ALK4290** powder directly into the tared tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous, cell culture grade DMSO to the microcentrifuge tube containing the **ALK4290** powder.
 - Tightly cap the tube.
- Solubilization:
 - Vortex the solution vigorously for 1-2 minutes until the **ALK4290** is completely dissolved.

- Visually inspect the solution to ensure there are no visible particles. If necessary, gentle warming in a 37°C water bath can aid in dissolution.
- Storage:
 - Store the 10 mM **ALK4290** stock solution in tightly sealed amber vials at -20°C for short-term storage and -80°C for long-term storage to prevent degradation. Avoid repeated freeze-thaw cycles.

Visualizations

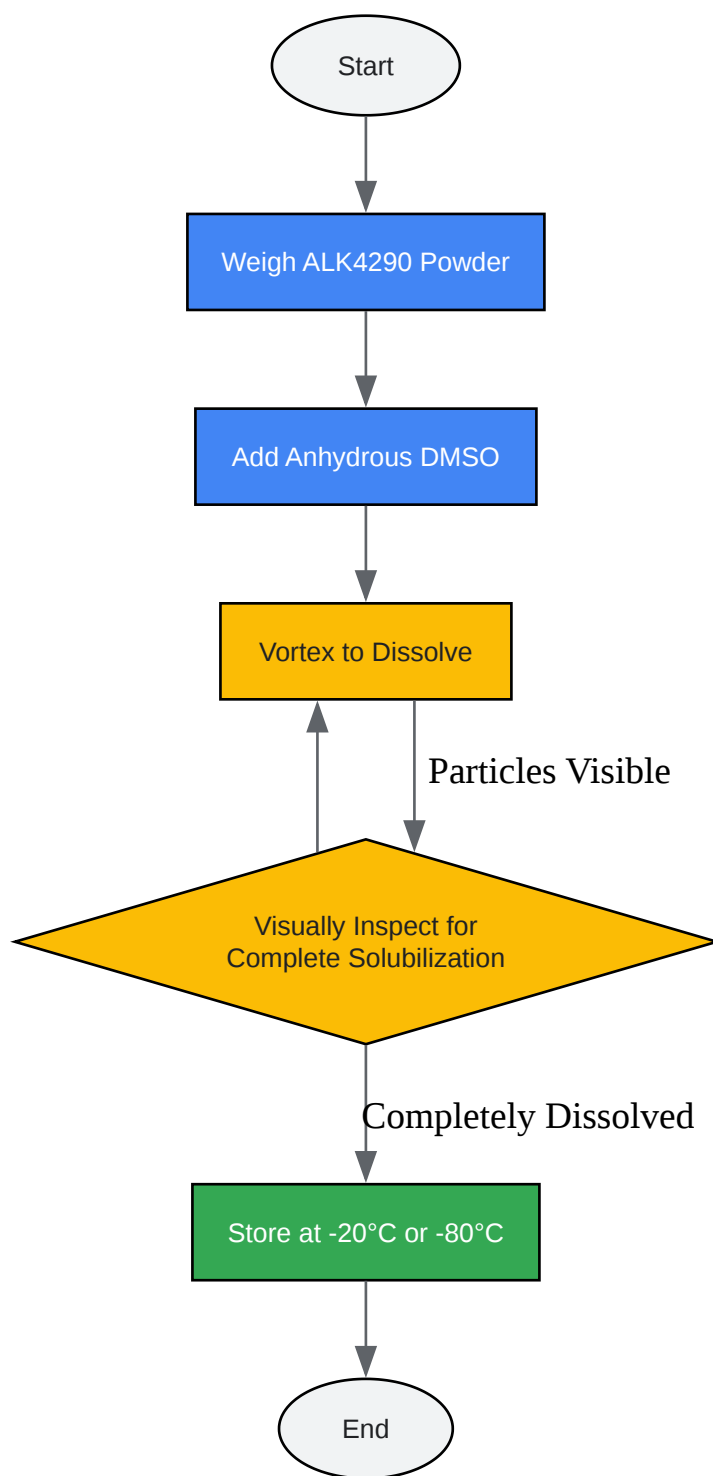
ALK4290 Signaling Pathway



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Caption: **ALK4290** inhibits the eotaxin/CCR3 signaling pathway.

Experimental Workflow for ALK4290 Stock Solution Preparation



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Caption: Workflow for preparing **ALK4290** stock solution in DMSO.

Safety and Handling Precautions

DMSO is an excellent solvent that can facilitate the absorption of solutes through the skin.[5] Therefore, it is imperative to handle **ALK4290** solutions in DMSO with extreme caution.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, chemical safety goggles, and DMSO-impermeable gloves.[7] Nitrile gloves may not provide sufficient protection for prolonged contact with DMSO and can degrade rapidly.[5]
- Ventilation: Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhaling vapors.
- Spill and Disposal: In case of a spill, absorb the liquid with an inert material and dispose of it as chemical waste.[7] Dispose of all waste materials containing **ALK4290** and DMSO according to your institution's guidelines.
- First Aid: In case of skin contact, immediately wash the affected area with copious amounts of water.[8] If inhaled, move to fresh air. In case of eye contact, rinse thoroughly with water for at least 15 minutes.[8] Seek medical attention if any symptoms persist.[8]

Disclaimer

This protocol is intended for guidance and should be adapted by qualified personnel to meet specific experimental needs. It is the user's responsibility to ensure that all safety precautions are followed and that the handling and disposal of all materials are in accordance with institutional and governmental regulations.

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